Spectroscopic characterization data for TBDMS propynal derivatives

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Compound of Interest

Compound Name:	*3-tert-Butyldimethylsilylpropynal*
CAS No.:	*90083-19-5*
Cat. No.:	*B3195382*

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Introduction: The Synthetic Utility of Silyl-Protected Propynals

Propynal is a versatile C3 building block, but its high reactivity and volatility can complicate its use in multistep syntheses. The introduction of a bulky silyl protecting group, such as the tert-butyldimethylsilyl (TBDMS) group, at the acetylenic terminus offers two key advantages:

- Enhanced Stability: The TBDMS group significantly increases the thermal and chemical stability of the molecule, allowing it to withstand a wider range of reaction conditions that the unprotected aldehyde might not.[1]
- Steric Control: The steric bulk of the TBDMS group can direct the regioselectivity of subsequent reactions at the aldehyde functionality.

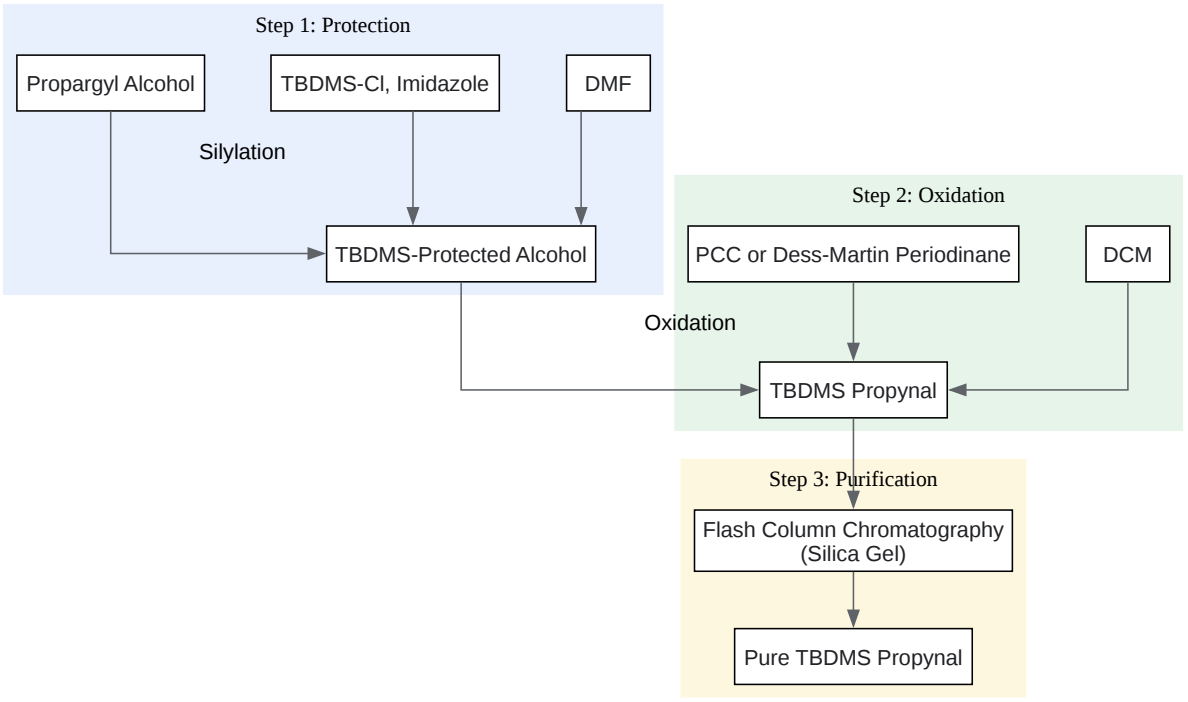
Accurate and unambiguous characterization of these intermediates is essential to confirm their identity and purity before proceeding with complex synthetic sequences. This guide provides a comparative framework for interpreting the key ^{1}H NMR, ^{13}C NMR, Infrared (IR), and Mass Spectrometry (MS) data associated with TBDMS propynal derivatives.

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Synthesis and Purification Workflow

The preparation of TBDMS-protected propynal derivatives typically involves the silylation of a propargyl alcohol precursor followed by oxidation to the corresponding aldehyde. A common and efficient methodology is outlined below.

Experimental Workflow: Synthesis of TBDMS Propynal



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Caption: General workflow for the synthesis of TBDMS propynal.

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Detailed Protocol: Synthesis of 3-(tert-butyldimethylsilyl)prop-2-yn-1-ol

- To a stirred solution of propargyl alcohol (1.0 eq) and imidazole (2.5 eq) in anhydrous N,N-dimethylformamide (DMF) at 0 °C, add tert-butyldimethylsilyl chloride (1.2 eq) portion-wise.
- Allow the reaction mixture to warm to room temperature and stir for 12-16 hours, monitoring by Thin Layer Chromatography (TLC).
- Upon completion, pour the reaction mixture into water and extract with diethyl ether or ethyl acetate (3x).
- Combine the organic layers, wash with brine, dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the TBDMS-protected alcohol. This protocol is adapted from Corey's foundational work on silyl ether protection.[1][2]

Detailed Protocol: Oxidation to 3-(tert-butyldimethylsilyl)prop-2-ynal

- To a stirred suspension of pyridinium chlorochromate (PCC, 1.5 eq) and celite in anhydrous dichloromethane (DCM) at room temperature, add a solution of 3-(tert-butyldimethylsilyl)prop-2-yn-1-ol (1.0 eq) in DCM dropwise.
- Stir the mixture vigorously for 2-4 hours at room temperature, monitoring by TLC.
- Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel, eluting with additional ether.
- Concentrate the filtrate under reduced pressure to yield the crude TBDMS propynal, which can be further purified by column chromatography if necessary.

Spectroscopic Data Analysis: A Comparative Approach

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The following sections detail the expected spectroscopic features of TBDMS propynal. These data points serve as a benchmark for comparing derivatives where substituents may be introduced elsewhere on a larger molecular scaffold.

^{1}H NMR Spectroscopy

The proton NMR spectrum provides the most direct evidence for the formation of the aldehyde.

- Aldehydic Proton (CHO): This proton is highly deshielded due to the electronegativity of the oxygen atom and the magnetic anisotropy of the carbonyl group. It appears as a sharp singlet far downfield, typically in the range of δ 9.0 - 9.5 ppm.[3][4] This distinct chemical shift is a hallmark of α,β-unsaturated aldehydes.
- TBDMS Group Protons: The TBDMS group gives rise to two characteristic signals:
  - A singlet integrating to 9 protons for the three methyl groups of the tert-butyl moiety, appearing around δ 0.95 ppm.[5][6]
  - A singlet integrating to 6 protons for the two methyl groups attached directly to the silicon atom, appearing upfield around δ 0.15 ppm.[5][6]

^{13}C NMR Spectroscopy

The carbon NMR spectrum is invaluable for confirming the presence of the carbonyl and alkyne functionalities.

- Carbonyl Carbon (C=O): The aldehyde carbon is significantly deshielded and appears in the range of δ 190 - 200 ppm.[7]
- Alkynyl Carbons (C≡C): The two sp-hybridized carbons of the alkyne typically resonate in the range of δ 80 - 100 ppm. The carbon directly attached to the silicon atom (C-Si) is generally found slightly upfield compared to the carbon adjacent to the carbonyl group.
- TBDMS Group Carbons:
  - The quaternary carbon of the tert-butyl group appears around δ 25 - 27 ppm.
  - The methyl carbons of the tert-butyl group are observed near δ 18 - 19 ppm.

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- The two silicon-bound methyl carbons appear upfield, typically in the range of δ -4 to -6 ppm.[6]

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying key functional groups.

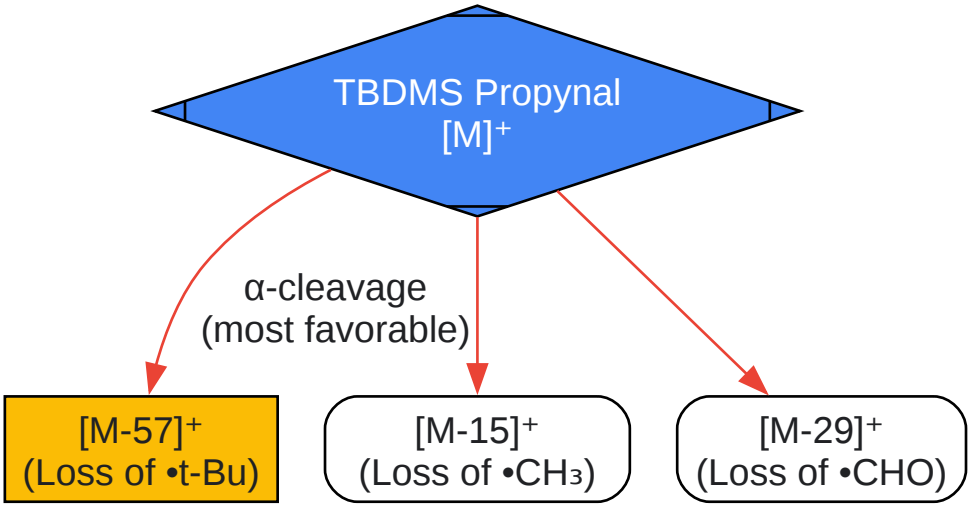
- C=O Stretch: A strong, sharp absorption band characteristic of the aldehyde carbonyl group appears at ~1670-1690 cm^{-1}. The conjugation with the alkyne lowers this frequency from the typical value for a saturated aldehyde (~1725 cm^{-1}).[3][4]
- C≡C Stretch: The alkyne C≡C stretching vibration is observed as a sharp, medium-to-weak intensity band in the range of 2150-2180 cm^{-1}. Its intensity is enhanced due to the asymmetry of the substitution.
- Aldehyde C-H Stretch: A characteristic, often weak, pair of absorptions may be visible around 2820 cm^{-1} and 2720 cm^{-1}. The latter peak is often a more reliable diagnostic tool.[4]
- Si-C Bending: Strong bands associated with the TBDMS group, particularly the Si-$(CH_3)_2$ symmetric deformation, appear around 1250 cm^{-1} and 840 cm^{-1}.[8]

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and provides structural information through characteristic fragmentation patterns.

- Molecular Ion (M^+): The molecular ion peak may be observed, but it is often of low intensity in electron ionization (EI) mass spectra of aldehydes.[3][4]
- Characteristic Fragmentation: The most prominent and diagnostic fragmentation pathway for TBDMS-protected compounds is the loss of a tert-butyl radical (•$C(CH_3)_3$), resulting in a strong $[M-57]^+$ peak.[9] This fragment is often the base peak in the spectrum and is a definitive indicator of the TBDMS group's presence. Other fragments may arise from the loss of a methyl group ($[M-15]^+$) or the formyl radical ($[M-29]^+$).[10]

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Caption: Key fragmentation pathways for TBDMS propynal in EI-MS.

Comparative Spectroscopic Data Summary

The table below summarizes the expected spectroscopic data for the parent TBDMS propynal, providing a baseline for comparison with more complex derivatives.

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Spectroscopic Technique	Feature	TBDMS Propynal	Rationale & Comparison Notes
^{1}H NMR	Aldehyde Proton (CHO)	~9.2 ppm (s, 1H)	Unmistakable downfield singlet. Its position is sensitive to further conjugation or electronic effects from other substituents.[3]
tert-Butyl Protons	~0.95 ppm (s, 9H)	A highly consistent and reliable signal for the TBDMS group.[6]	
Si-Methyl Protons	~0.15 ppm (s, 6H)	Another stable indicator of the TBDMS group, appearing characteristically upfield.[5][6]	
^{13}C NMR	Carbonyl Carbon (C=O)	~193 ppm	Highly deshielded. The chemical shift can vary by several ppm depending on the solvent and substituents.[7][11]
Alkynyl Carbons (C≡C)	~85-100 ppm	Two distinct signals confirming the alkyne.	
tert-Butyl Carbons	~26 ppm (C), ~18 ppm (CH_3)	Characteristic shifts for the tert-butyl group.	
Si-Methyl Carbons	~-5 ppm	Diagnostic upfield signal due to the electropositive silicon atom.	

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IR (cm^{-1})	C=O Stretch	~1680 cm^{-1}	Lower frequency due to conjugation. Adding further conjugation (e.g., a vinyl group) would shift this to an even lower wavenumber.[4]
C≡C Stretch	~2170 cm^{-1}	Sharp, medium intensity peak.	
Si-C Bends	~1250, ~840 cm^{-1}	Strong and characteristic absorptions confirming the silyl group.[8]	
MS (m/z)	$[M-57]^+$	M.W. - 57	Typically the base peak. Its high abundance is a primary diagnostic tool for confirming the presence of a TBDMS ether.[9]

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